

# Application Notes and Protocols for Sodium Zirconium Lactate in Printing Inks

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## Compound of Interest

Compound Name: *Sodium zirconium lactate*

Cat. No.: B084147

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These application notes provide a comprehensive overview of the use of **sodium zirconium lactate** as an adhesion promoter in printing inks. The information is intended to guide researchers and formulation scientists in developing high-performance ink systems with enhanced adhesion to a variety of substrates, particularly challenging flexible packaging films.

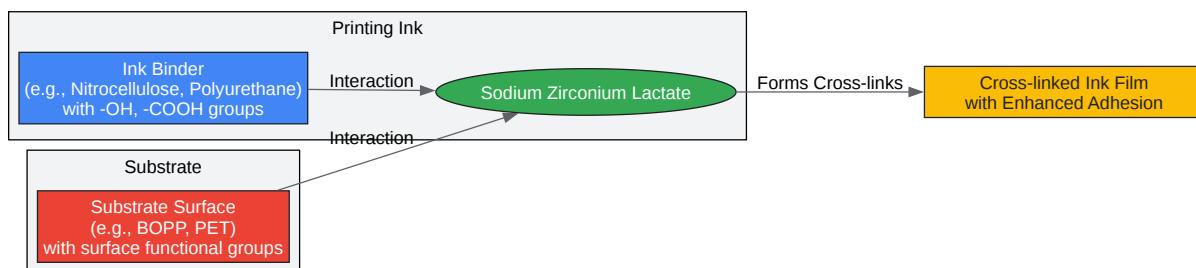
## Introduction

**Sodium zirconium lactate** is a water-based zirconium chelate that serves as a highly effective cross-linking agent and adhesion promoter in printing inks.<sup>[1][2]</sup> Its primary function is to improve the bond between the ink and the substrate, thereby enhancing the durability, and resistance properties of the printed material.<sup>[3]</sup> Zirconium-based adhesion promoters are particularly valuable for printing on non-porous and low-surface-energy substrates such as polyethylene, polypropylene, and polyester films, where achieving robust adhesion can be challenging.<sup>[4]</sup> Compared to some traditional adhesion promoters, zirconium compounds can offer advantages such as reduced yellowing and improved stability.

## Mechanism of Adhesion Promotion

**Sodium zirconium lactate** enhances adhesion through a cross-linking mechanism. The zirconium compound reacts with functional groups, such as hydroxyl (-OH) and carboxyl (-COOH) groups, present in the ink's binder resins (e.g., nitrocellulose, polyurethanes, acrylics) and on the surface of the substrate.<sup>[1][2][5]</sup> This reaction creates strong chemical bonds,

forming a durable network that links the ink to the substrate at a molecular level.[\[5\]](#) This cross-linking improves not only adhesion but also the cohesive strength of the ink film, leading to better resistance to physical and chemical challenges.[\[2\]](#)



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Caption: Mechanism of adhesion promotion by **sodium zirconium lactate**.

## Quantitative Data on Performance

While specific performance data can vary based on the complete ink formulation, substrate, and printing conditions, the following tables provide representative data on the expected improvements when incorporating **sodium zirconium lactate** into a printing ink system.

Note: The following data are illustrative examples to demonstrate the potential impact of **sodium zirconium lactate** and are not from a single, specific study. Actual results will vary.

Table 1: Adhesion Performance on Biaxially Oriented Polypropylene (BOPP) Film

Sodium Zirconium Lactate Concentration (wt%)	Adhesion Rating (ASTM D3359, Scale 0B-5B)
0% (Control)	2B
1%	4B
2%	5B

Table 2: Heat Resistance of Printed Ink on Polyester (PET) Film

Sodium Zirconium Lactate Concentration (wt%)	Adhesion after Heat Sealing (180°C, 1s, 40 psi)
0% (Control)	Significant ink picking
1.5%	Minor ink picking
3%	No ink picking

Table 3: Solvent Resistance on Polyethylene (PE) Film

Sodium Zirconium Lactate Concentration (wt%)	Rub Resistance (Methyl Ethyl Ketone, 50 double rubs)
0% (Control)	Complete ink removal
2%	Slight ink removal
4%	No ink removal

## Experimental Protocols

### Protocol for Incorporation of Sodium Zirconium Lactate into a Water-Based Ink Formulation

This protocol outlines the steps for adding **sodium zirconium lactate** to a base ink formulation to evaluate its effect on adhesion.

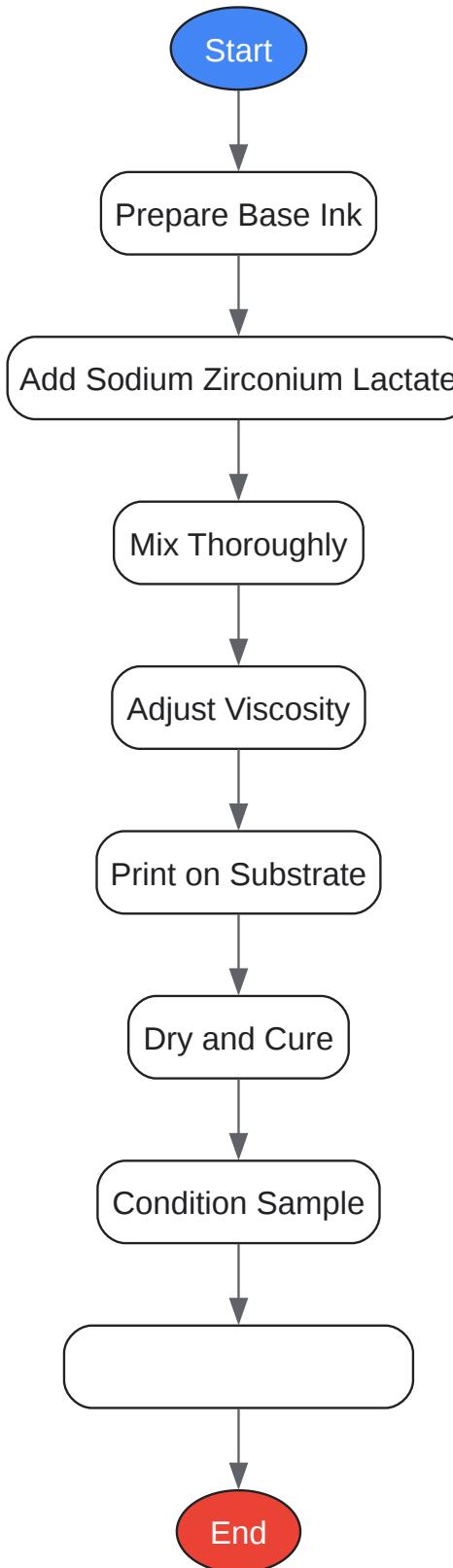
**Materials:**

- Base water-based flexographic or gravure ink
- **Sodium Zirconium Lactate** solution (e.g., Tyzor® 217 or equivalent)[\[1\]](#)[\[2\]](#)
- Substrate for printing (e.g., corona-treated BOPP, PET, or PE film)
- Laboratory mixer
- Viscosity cup (e.g., Zahn cup)
- Laboratory printing proofer (e.g., K-proofer or similar)
- Drying oven or hot air dryer

**Procedure:**

- Determine the Base Ink Properties: Measure and record the viscosity of the base ink.
- Calculate the Required Amount: Based on the desired final concentration (typically 1-5 wt% of the total ink weight), calculate the amount of **sodium zirconium lactate** solution to be added.
- Addition of Adhesion Promoter: With the base ink under gentle agitation, slowly add the calculated amount of **sodium zirconium lactate** solution.
- Mixing: Continue mixing for 15-30 minutes to ensure uniform distribution.
- Viscosity Adjustment: After mixing, re-measure the viscosity. If necessary, adjust with a suitable solvent or water to match the target printing viscosity.
- Printing: Use the laboratory printing proofer to apply the modified ink to the desired substrate.
- Drying and Curing: Dry the printed sample according to the ink manufacturer's recommendations. This may involve a combination of air drying and oven curing.

- Conditioning: Allow the printed samples to condition at ambient temperature for at least 24 hours before performing adhesion tests.



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Caption: Experimental workflow for ink modification and testing.

## Protocol for Adhesion Testing using ASTM D3359 (Test Method B)

This protocol describes the cross-hatch tape adhesion test, a standard method for evaluating the adhesion of coatings on a substrate.[6][7][8]

Materials:

- Printed and conditioned substrate
- Cutting tool with multiple blades or a sharp razor blade and a guide
- Pressure-sensitive tape (as specified in ASTM D3359)
- Soft brush
- Illuminated magnifier

Procedure:

- Select Test Area: Choose a flat, representative area of the printed substrate.
- Make Cuts:
  - Place the cutting tool on the printed surface.
  - Press down firmly and make a series of parallel cuts through the ink film to the substrate.
  - Make a second series of cuts at a 90-degree angle to the first set to create a cross-hatch pattern.
- Clean the Area: Gently brush the cut area to remove any loose flakes of ink.
- Apply Tape:

- Cut a piece of the specified pressure-sensitive tape.
- Apply the tape over the cross-hatch area and press it down firmly with a finger or an eraser to ensure good contact.
- Remove Tape: Within 90 seconds of application, rapidly pull the tape off at an angle as close to 180 degrees as possible.
- Inspect and Rate:
  - Carefully inspect the cross-hatch area on the substrate for any removal of the ink.
  - Also, inspect the tape for any ink that has been removed.
  - Rate the adhesion according to the ASTM D3359 classification scale (5B = no peeling, 0B = severe peeling).

## Troubleshooting and Considerations

- Compatibility: Always ensure that the **sodium zirconium lactate** solution is compatible with the other components of the ink system. Incompatibility can lead to issues such as gelling, flocculation, or a reduction in gloss.
- pH Stability: **Sodium zirconium lactate** is typically stable at a neutral pH.<sup>[1]</sup> Significant shifts in the ink's pH could affect its performance.
- Curing Conditions: Proper drying and curing are critical for the cross-linking reaction to occur. Inadequate curing can result in poor adhesion, even with the presence of an adhesion promoter.
- Substrate Treatment: For low-surface-energy substrates, surface treatment (e.g., corona discharge) is often necessary to achieve optimal adhesion, even when using an adhesion promoter.<sup>[9]</sup>

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